

In-Depth Technical Guide to the Physicochemical Properties of Ethylphenylhydantoin

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Compound of Interest

Compound Name: Nirvanol

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Introduction

Ethylphenylhydantoin, also known as **Nirvanol**, is a hydantoin derivative with recognized anticonvulsant properties.[1] It is the active metabolite of the antiepileptic drug mephentyoin.[2] Understanding the physicochemical properties of ethylphenylhydantoin is critical for its development, formulation, and study as a potential therapeutic agent. This technical guide provides a comprehensive overview of its core physicochemical characteristics, detailed experimental protocols for their determination, and an illustration of its proposed mechanism of action.

Physicochemical Properties

The key physicochemical properties of ethylphenylhydantoin are summarized in the tables below.

Table 1: General and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₂	[3]
Molecular Weight	204.23 g/mol	
Appearance	Off-white solid	
Melting Point	195-200 °C	
Density	1.173 g/cm ³	

Table 2: Solubility and Partitioning Characteristics

Property	Value	Source
Solubility in DMF	Soluble	
Predicted pKa	8.9 (most acidic), 12.8 (most basic)	Computational Prediction
Predicted logP	1.4	Computational Prediction

Note: Predicted values are computationally generated and should be confirmed by experimental methods.

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of ethylphenylhydantoin are provided below.

Determination of Melting Point

The melting point of ethylphenylhydantoin can be determined using the capillary method.

Apparatus:

- Melting point apparatus
- Capillary tubes (sealed at one end)

- Thermometer
- Mortar and pestle

Procedure:

- A small sample of ethylphenylhydantoin is finely powdered using a mortar and pestle.
- The open end of a capillary tube is pressed into the powder to pack a small amount (2-3 mm in height) of the sample into the sealed end.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a slow, controlled rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded as the melting point range.

Determination of Solubility

The solubility of ethylphenylhydantoin in various solvents can be determined using the shake-flask method.

Apparatus:

- Analytical balance
- Vials with screw caps
- Shaker or vortex mixer
- Centrifuge
- Analytical instrumentation for quantification (e.g., HPLC-UV)

Procedure:

- An excess amount of ethylphenylhydantoin is added to a known volume of the solvent in a sealed vial.
- The mixture is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The suspension is then centrifuged to separate the undissolved solid from the saturated solution.
- A known volume of the supernatant is carefully removed, diluted appropriately, and the concentration of dissolved ethylphenylhydantoin is determined using a validated analytical method like HPLC-UV.
- The solubility is expressed in units such as mg/mL or mol/L.

Determination of pKa (Potentiometric Titration)

The acid dissociation constant (pKa) can be determined by potentiometric titration.

Apparatus:

- pH meter with a calibrated electrode
- Burette
- Stir plate and stir bar
- Beaker

Procedure:

- A known amount of ethylphenylhydantoin is dissolved in a suitable solvent (e.g., a co-solvent system if aqueous solubility is low).
- The solution is titrated with a standardized solution of a strong acid (e.g., HCl) or a strong base (e.g., NaOH).
- The pH of the solution is recorded after each addition of the titrant.

- A titration curve is generated by plotting the pH versus the volume of titrant added.
- The pKa is determined from the pH at the half-equivalence point of the titration curve.

Determination of logP (Shake-Flask Method)

The octanol-water partition coefficient (logP) is determined using the shake-flask method.

Apparatus:

- Separatory funnel or centrifuge tubes
- Shaker
- Centrifuge
- Analytical instrumentation for quantification (e.g., HPLC-UV)

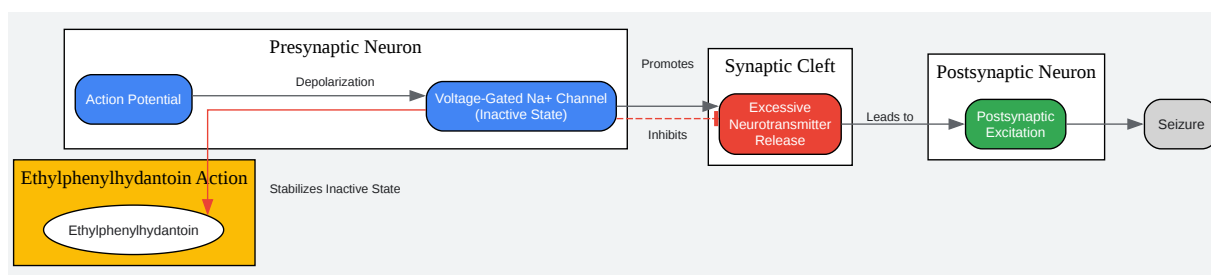
Procedure:

- n-Octanol and water (or a suitable buffer, typically at pH 7.4) are mutually saturated by vigorous mixing followed by separation.
- A known amount of ethylphenylhydantoin is dissolved in one of the phases (usually the one in which it is more soluble).
- A known volume of this solution is mixed with a known volume of the other phase in a separatory funnel or centrifuge tube.
- The mixture is shaken for a sufficient time to allow for partitioning equilibrium to be established.
- The two phases are separated by centrifugation.
- The concentration of ethylphenylhydantoin in each phase is determined using a suitable analytical method.
- The partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

- logP is the base-10 logarithm of the partition coefficient.

Proposed Mechanism of Action

While the precise signaling pathways of ethylphenylhydantoin are not fully elucidated, its anticonvulsant activity, like other hydantoin derivatives such as phenytoin, is believed to primarily involve the modulation of voltage-gated sodium channels in neurons.[4][5][6][7][8][9]



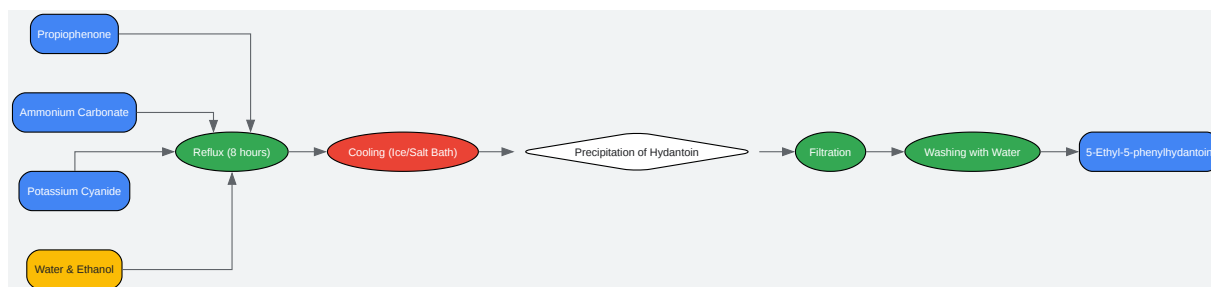
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Caption: Proposed mechanism of ethylphenylhydantoin's anticonvulsant action.

The diagram illustrates that by stabilizing the inactive state of voltage-gated sodium channels, ethylphenylhydantoin reduces the repetitive firing of neurons, thereby decreasing the excessive release of neurotransmitters that leads to seizures.

Synthesis

A common method for the synthesis of 5-ethyl-5-phenylhydantoin is through a one-pot reaction involving propiophenone, ammonium carbonate, and potassium cyanide.



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Caption: Workflow for the synthesis of ethylphenylhydantoin.

Conclusion

This technical guide provides a foundational understanding of the physicochemical properties of ethylphenylhydantoin. The presented data and experimental protocols are essential for researchers and professionals involved in the study and development of this and related compounds. Further experimental validation of the predicted pKa and logP values is recommended for a more complete physicochemical profile. The elucidated mechanism of action, while based on the broader class of hydantoin anticonvulsants, offers a rational basis for its observed pharmacological effects.

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